

A Technical Guide to the Physical Characteristics of Mesaconic Acid Powder

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Compound of Interest

Compound Name: *Mesaconic acid*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of **mesaconic acid** powder. The information is curated for researchers, scientists, and professionals in drug development who require a detailed understanding of this compound for their work. This document presents quantitative data in a structured format, outlines detailed experimental protocols for the determination of these properties, and includes a visualization of a key metabolic pathway involving **mesaconic acid**.

Quantitative Physical Properties

The physical properties of **mesaconic acid** powder are summarized in the table below, providing a consolidated reference for its key characteristics.

Property	Value	Source(s)
Appearance	White to off-white crystalline powder or solid. Can also appear as colorless oblique-like crystals or monoclinic flakes.	[1][2][3][4]
Molecular Formula	C ₅ H ₆ O ₄	[5][6]
Molecular Weight	130.10 g/mol	[5][6][7][8]
Melting Point	200-202 °C (lit.)[1][2][4][5][9] [10][11][12], 204-205 °C[2][7] [8]	[1][2][4][5][7][8][9][10][11][12]
Boiling Point	250 °C (decomposes)[1][2][7] [8][11], 336.60 °C @ 760.00 mm Hg (estimated)[9][10]	[1][2][7][8][9][10][11]
Density	1.31 g/cm ³ [7][13], 1.466 g/cm ³ [1][2][8], 1.387 g/cm ³ [10]	[1][2][7][8][10][13]
pKa ₁	3.09 (at 25 °C)[1][2][11], 8.5 x 10 ⁻⁴ (K ₁)[3][8]	[1][2][3][8][11][14]
pKa ₂	4.75[14], 15 x 10 ⁻⁶ (K ₂)[3][8]	[3][8][14]
Water Solubility	26.3 mg/mL at 18 °C[5][9], 26.3 g/L at 18 °C[1][2][11][15], 2.7 g/100 mL at 18 °C[3]	[1][2][3][5][9][11][15]
Solubility in other solvents	Slightly soluble in DMSO and Methanol[1][2][11]. Soluble in ether; sparingly soluble in chloroform and carbon disulfide.[8]	[1][2][8][11]
Crystal Structure	Monoclinic[16]	[16]

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of a solid organic acid like **mesaconic acid**.

Melting Point Determination

The melting point of **mesaconic acid** powder is determined using the capillary method with a melting point apparatus.[\[6\]](#)[\[10\]](#)[\[14\]](#)[\[16\]](#)[\[17\]](#)

Procedure:

- A small amount of the finely powdered, dry **mesaconic acid** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.[\[14\]](#)
- The capillary tube is placed in a melting point apparatus, and the temperature is raised at a rate of 5-10 °C per minute for an initial approximate determination.[\[14\]](#)
- The apparatus is allowed to cool, and a second determination is performed with a fresh sample. The temperature is raised rapidly to about 20 °C below the approximate melting point, and then the heating rate is slowed to approximately 2 °C per minute.[\[14\]](#)
- The temperature at which the first liquid appears and the temperature at which the last solid particle disappears are recorded as the melting point range.[\[6\]](#)[\[14\]](#)

Solubility Determination

The solubility of **mesaconic acid** in water and other organic solvents is determined by the equilibrium saturation method.[\[3\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

Procedure:

- An excess amount of **mesaconic acid** powder is added to a known volume of the solvent (e.g., water, DMSO, methanol) in a sealed vial.
- The mixture is agitated at a constant temperature (e.g., 18 °C) for a sufficient period to ensure equilibrium is reached.[\[19\]](#)
- The saturated solution is then filtered to remove any undissolved solid.[\[19\]](#)

- A known volume of the clear, saturated solution is carefully removed, and the solvent is evaporated to dryness.
- The mass of the remaining **mesaconic acid** is determined, and the solubility is calculated and expressed in mg/mL or g/L.^[19]
- For qualitative solubility in solvents like ether, chloroform, and carbon disulfide, a small, measured amount of **mesaconic acid** is added to a specific volume of the solvent and observed for dissolution.

Density Determination

The density of **mesaconic acid** powder, a crystalline solid, can be determined using the gas pycnometry method or calculated from its crystal structure data.

Procedure (Gas Pycnometry):

- A known mass of **mesaconic acid** powder is placed in the sample chamber of a gas pycnometer.
- The chamber is sealed, and an inert gas (e.g., helium) is introduced into a reference chamber of a known volume.
- The gas is then allowed to expand into the sample chamber.
- By measuring the pressure change, the volume of the solid powder can be accurately determined, excluding any inter-particle space.
- The density is then calculated by dividing the mass of the sample by the measured volume.

Calculation from Crystal Structure Data: The density (ρ) can be calculated using the following formula if the crystal structure is known: $\rho = (Z * M) / (N_A * V)$ Where:

- Z = number of molecules per unit cell
- M = molar mass (g/mol)
- N_A = Avogadro's number ($6.022 \times 10^{23} \text{ mol}^{-1}$)

- V = volume of the unit cell (cm^3)[12][22]

pKa Determination

The acid dissociation constants (pKa) of **mesaconic acid** are typically determined by potentiometric titration or UV-Vis/NMR spectroscopy.[4][7][9][13][15]

Procedure (Potentiometric Titration):

- A known concentration of **mesaconic acid** is dissolved in deionized water.
- A calibrated pH electrode is immersed in the solution.
- A standardized solution of a strong base (e.g., NaOH) is gradually added to the **mesaconic acid** solution from a burette.
- The pH of the solution is recorded after each addition of the titrant.
- A titration curve is generated by plotting the pH versus the volume of titrant added.
- The pKa values correspond to the pH at the half-equivalence points on the titration curve. For a dicarboxylic acid like **mesaconic acid**, two inflection points will be observed, corresponding to pKa_1 and pKa_2 .

Crystal Structure Determination

The crystal structure of **mesaconic acid** is determined using single-crystal X-ray diffraction.[16][23][24][25][26][27]

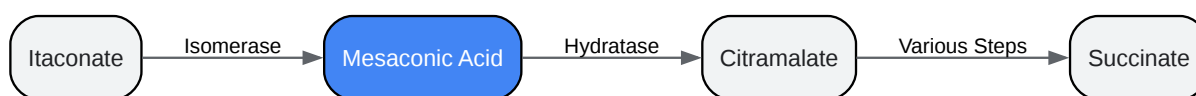
Procedure:

- A suitable single crystal of **mesaconic acid** is grown from a solution.
- The crystal is mounted on a goniometer head and placed in an X-ray diffractometer.
- The crystal is irradiated with a monochromatic X-ray beam, and the resulting diffraction pattern of spots is collected on a detector.[25][27]
- The positions and intensities of the diffraction spots are measured.

- This data is used to calculate an electron density map of the crystal.
- From the electron density map, the positions of the individual atoms within the unit cell can be determined, and the overall crystal structure can be elucidated.

Metabolic Pathway Visualization

Mesaconic acid is an intermediate in several metabolic pathways, including the dissimilation of itaconic and **mesaconic acids** and the biosynthesis of vitamin B12.[2][5][8] The following diagram illustrates a simplified pathway for the interconversion of itaconate, mesaconate, and citramalate, which ultimately leads to succinate.[5][8]



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Dissimilation pathway of itaconic and **mesaconic acids**.

This guide provides a foundational understanding of the physical characteristics of **mesaconic acid** powder, essential for its application in research and development. For further in-depth analysis, consulting the primary literature cited is recommended.

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